

Chemical Identity and Properties of Osmanthuside H

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Compound Focus: Osmanthuside H

CAS No.: 149155-70-4

Cat. No.: S579123

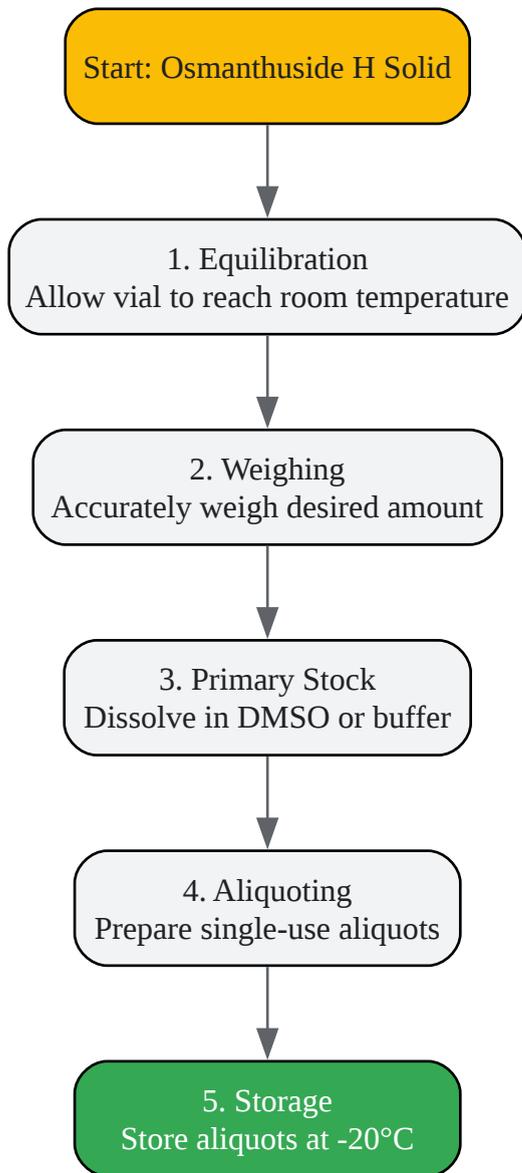
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Osmanthuside H is a natural product isolated from plant sources such as the stem barks of *Fraxinus paxiana* [1]. The table below summarizes its key identifiers and physical characteristics:

Property	Description
Chemical Name	Osmanthuside H [1]
IUPAC Name	Information not available in search results
CAS Number	149155-70-4 [1]
Molecular Formula	C~19~H~28~O~11~ [1]
Form	Solid [1]
Purity	≥95% (by LC/MS-ELSD) [1]
Recommended Storage	-20°C [1]
SMILES	<chem>OC[C@@]1(O)COC[C@@H](OC[C@H]2O[C@@H](OCCc3ccc(O)cc3)[C@H](O)[C@@H](O)[C@H]2O)[C@H]1O</chem> [1]
InChI Key	IVRQZYXJBVMHCW-OTCFHACESA-N [1]

Sample Preparation and Handling Protocol

This protocol outlines the steps for reconstituting and preparing a stock solution of **Osmanthuside H** for use in biochemical assays.



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Materials and Reagents

- **Osmanthuside H solid** ($\geq 95\%$ purity, e.g., Sigma-Aldrich SMB00252) [1]

- High-purity solvent (e.g., **DMSO**, LC-MS grade water, or specific aqueous buffer)
- Microbalance (capable of weighing to 0.01 mg)
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Volumetric flasks or graduated pipettes
- Vortex mixer
- Sonicator (optional)

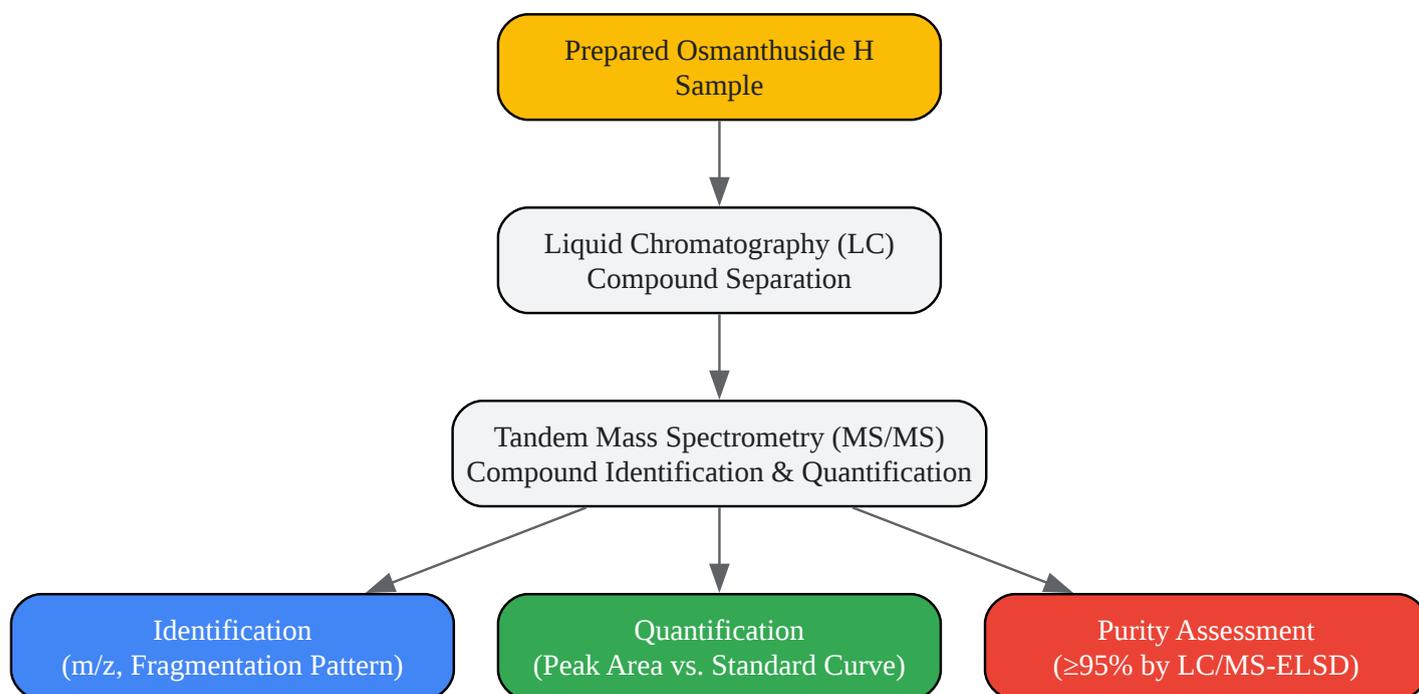
Step-by-Step Procedure

- **Equilibration:** Remove the **Osmanthuside H** vial from the -20°C storage and let it equilibrate to room temperature in a desiccator for approximately 30 minutes to prevent moisture condensation [1].
- **Weighing:** Accurately weigh the required mass of **Osmanthuside H** solid using a microbalance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.48 mg of the compound (based on its molecular weight of 447.43 g/mol for C~19~H~28~O~11~).
- **Dissolution:** Transfer the weighed compound into an appropriate container and add the chosen solvent to the desired final volume. Vortex thoroughly for 1-3 minutes until the solid is completely dissolved. Brief sonication in a water bath for 1-2 minutes can aid in dissolution.
- **Aliquoting:** Immediately aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles and maintain stability.
- **Storage:** Clearly label all aliquots with the compound name, concentration, date, and solvent. Store at -20°C [1].

Analytical Methods for Quality Control

High-performance liquid chromatography coupled with mass spectrometry (HPLC-MS/MS or LC-MS) is the standard technique for identifying and quantifying **Osmanthuside H** and assessing sample purity [2] [1].

The following diagram illustrates the general workflow:



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Key Parameters for LC-MS/MS Analysis

The table below summarizes typical parameters used in analytical studies of similar compounds:

Parameter	Setting / Consideration
HPLC Column	Reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.8 μm) [2]
Mobile Phase	Gradient of water and acetonitrile, both with 0.1% formic acid [2]
Ionization Mode	Electrospray Ionization (ESI), typically in negative mode [2]
Mass Analyzer	Triple quadrupole (QqQ) or Quadrupole-Ion Trap [3]
Detection	Multiple Reaction Monitoring (MRM) for high sensitivity and specificity [3]
Purity Confirmation	Evaporative Light-Scattering Detector (ELSD) can be used alongside MS [1]

Biological Context and Research Applications

Osmanthuside H is a **phenylethanoid glycoside (PhG)**, a class of compounds known for strong antioxidant, anti-inflammatory, and neuroprotective activities [4] [5]. In the biosynthetic pathway of other important PhGs like verbascoside, **Osmanthuside H** is derived from tyrosol and serves as a glycoside precursor [6].

For assay preparation, researchers can directly use commercially available **Osmanthuside H** to study its intrinsic bioactivity. Common research applications for PhGs like **Osmanthuside H** include:

- **Metabolomics studies:** Investigating its role in plant metabolic pathways [1].
- **Bioactivity assays:** Evaluating its potential antioxidant, anti-inflammatory, or hepatoprotective effects in cellular or animal models [3].
- **Natural product research:** Using it as a standard for the identification and quantification of PhGs in complex plant extracts [2].

Important Notes and Precautions

- **Safety:** The available safety data indicates that **Osmanthuside H** is classified as an **Eye Irritant (Eye Irrit. 2)**. Appropriate personal protective equipment (PPE), including safety glasses, is required when handling the solid compound or solutions [1].
- **Solvent Consideration:** The choice of solvent (DMSO vs. aqueous buffer) is critical and depends on the specific assay. The final concentration of DMSO in cell-based assays should typically be kept below 0.1% to avoid cytotoxicity.
- **Stability:** While the solid is stable at -20°C, the stability of stock solutions over time should be empirically determined for long-term studies.

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